

Hydroxy Glyburide chemical structure and properties

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Compound of Interest

Compound Name: Hydroxy Glyburide

CAS No.: 204838-24-4

Cat. No.: B591486

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Technical Monograph: Hydroxy Glyburide Metabolites

Chemical Structure, Pharmacokinetics, and Analytical Profiling

Executive Summary

Hydroxy glyburide refers to the two primary hydroxylated metabolites of the second-generation sulfonylurea, Glyburide (Glibenclamide). These metabolites, 4-trans-hydroxyglyburide (M1) and 3-cis-hydroxyglyburide (M2), are critical to understanding the drug's safety profile, particularly in patients with renal impairment. While historically considered "inactive," modern pharmacokinetic analyses reveal that these metabolites retain significant hypoglycemic activity. Their accumulation in patients with reduced renal clearance is a primary driver of prolonged, refractory hypoglycemia—a potentially fatal adverse event.

This guide provides a deep technical analysis of the chemical architecture, biosynthetic pathways, and validated LC-MS/MS methodologies for the detection of **hydroxy glyburide**.

Chemical Architecture & Stereochemistry

Glyburide undergoes oxidative metabolism on its cyclohexyl ring. The position and stereochemistry of the hydroxyl group dictate the metabolite's identity and physicochemical properties.

2.1 Structural Characterization

The parent molecule, Glyburide, contains a sulfonyleurea core linked to a cyclohexyl ring. Cytochrome P450 enzymes introduce a hydroxyl group (-OH) to this ring.

- 4-trans-hydroxyglyburide (M1): The major metabolite. The hydroxyl group is attached at the 4-position of the cyclohexyl ring in a trans configuration relative to the bulk of the molecule.
- 3-cis-hydroxyglyburide (M2): The minor metabolite. The hydroxyl group is attached at the 3-position in a cis configuration.

2.2 Physicochemical Properties Table

Property	Glyburide (Parent)	4-trans-hydroxyglyburide (M1)	3-cis-hydroxyglyburide (M2)
CAS Registry	10238-21-8	10238-21-8 (Generic)	23074-02-4
Molecular Formula	C ₂₃ H ₂₈ ClN ₃ O ₅ S	C ₂₃ H ₂₈ ClN ₃ O ₆ S	C ₂₃ H ₂₈ ClN ₃ O ₆ S
Molecular Weight	494.0 g/mol	510.0 g/mol	510.0 g/mol
Polarity (LogP)	~4.8 (Lipophilic)	~3.7 (More Polar)	~3.7 (More Polar)
Solubility	Low (BCS Class II)	Moderate (Renally clearable)	Moderate (Renally clearable)
Metabolic Ratio	N/A	Major (~80% of metabolites)	Minor (~20% of metabolites)

Biosynthesis & Metabolic Pathway

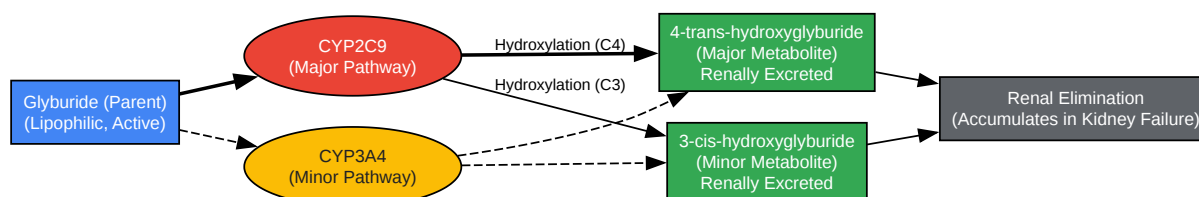
The biotransformation of Glyburide is hepatic, mediated primarily by the Cytochrome P450 2C9 isozyme (CYP2C9).

3.1 Enzymatic Mechanism

- Oxidation: CYP2C9 attacks the cyclohexyl ring of Glyburide.
- Regioselectivity: The enzyme favors the 4-position, leading to the dominance of the 4-trans isomer.
- Genetic Polymorphism: Patients carrying CYP2C92 or CYP2C93 alleles exhibit reduced enzymatic activity.^[1] This leads to decreased formation of hydroxy metabolites and dangerously elevated levels of the parent drug.

3.2 Pathway Visualization

The following diagram illustrates the oxidative pathway and the role of CYP enzymes.



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Figure 1: Hepatic biotransformation of Glyburide into its hydroxylated metabolites via CYP2C9 and CYP3A4 pathways.

Pharmacodynamics & Clinical Implications

Contrary to early assumptions, **hydroxy glyburide** metabolites are not inert.

- Activity Profile: The 4-trans-hydroxy metabolite retains approximately 15-25% of the hypoglycemic potency of the parent compound.
- The Renal Risk Loop:
 - Glyburide is metabolized in the liver to M1 and M2.

- M1 and M2 rely exclusively on renal excretion.
- In patients with CKD (Chronic Kidney Disease), these metabolites cannot be cleared.
- Serum concentrations of M1 rise to supratherapeutic levels, causing sustained insulin release and prolonged hypoglycemia.
- Recommendation: Due to this active metabolite accumulation, Glyburide is contraindicated in patients with eGFR < 60 mL/min.

Analytical Methodologies (LC-MS/MS)

Quantification of Glyburide and its metabolites requires high sensitivity due to the low therapeutic concentrations (ng/mL range).[\[2\]](#)

5.1 Validated LC-MS/MS Protocol

Objective: Simultaneous quantification of Glyburide, 4-trans-OH, and 3-cis-OH in human plasma.

1. Sample Preparation (Protein Precipitation):

- Aliquot 200 µL plasma.
- Add 20 µL Internal Standard (Glyburide-d3 or Glipizide).
- Precipitate with 600 µL Acetonitrile (0.1% Formic Acid).
- Vortex (1 min) -> Centrifuge (10,000g, 10 min).
- Evaporate supernatant and reconstitute in Mobile Phase.

2. Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse or Waters BEH), 2.1 x 50 mm, 1.7 µm.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.

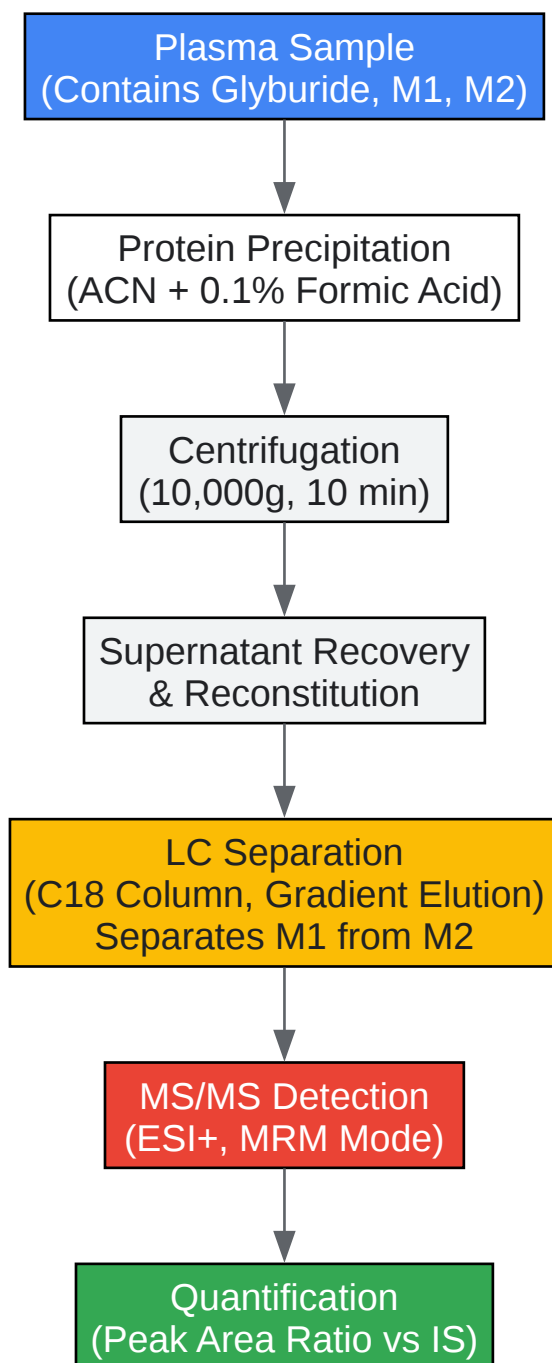
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]
- Gradient: 20% B to 90% B over 4 minutes.

3. Mass Spectrometry (MRM Parameters): Ionization: ESI Positive Mode (+).

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Glyburide	494.2 [M+H] ⁺	369.0	30	25
4-trans-OH (M1)	510.2 [M+H] ⁺	369.0	35	28
3-cis-OH (M2)	510.2 [M+H] ⁺	369.0	35	28
IS (Glyburide-d3)	497.2 [M+H] ⁺	372.0	30	25

Note: M1 and M2 are isomers with identical mass transitions. They must be separated chromatographically. M1 typically elutes before M2 on a C18 column due to stereochemical polarity differences.

5.2 Analytical Workflow Diagram



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Figure 2: Step-by-step extraction and quantification workflow for **hydroxy glyburide** metabolites.

References

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